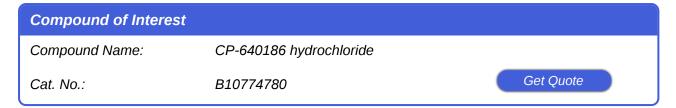


Application Notes and Protocols for CP-640186 Hydrochloride Administration in Rats

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the oral and intravenous administration of the Acetyl-CoA carboxylase (ACC) inhibitor, **CP-640186 hydrochloride**, to rats. The included information is intended to guide researchers in designing and executing in vivo studies to evaluate the compound's pharmacokinetic and pharmacodynamic properties.

Overview

CP-640186 is a potent, isozyme-nonselective inhibitor of both ACC1 and ACC2, the rate-limiting enzymes in fatty acid synthesis.[1][2][3] Inhibition of ACC leads to a decrease in malonyl-CoA levels, which in turn suppresses fatty acid synthesis and promotes fatty acid oxidation.[4][5] These mechanisms make CP-640186 a valuable tool for research in metabolic diseases such as obesity and diabetes.

Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters and effective doses of CP-640186 in male Sprague-Dawley rats.

Table 1: Pharmacokinetic Parameters of CP-640186 in Male Sprague-Dawley Rats[1][6]



Parameter	Intravenous (5 mg/kg)	Oral (10 mg/kg)
Plasma Half-life (t½)	1.5 h	1.5 h
Bioavailability (F)	-	39%
Plasma Clearance (Clp)	65 mL/min/kg	-
Volume of Distribution (Vdss)	5 L/kg	-
Time to Maximum Concentration (Tmax)	-	1.0 h
Maximum Concentration (Cmax)	-	345 ng/mL
Area Under the Curve (AUC0-∞)	-	960 ng∙h/mL

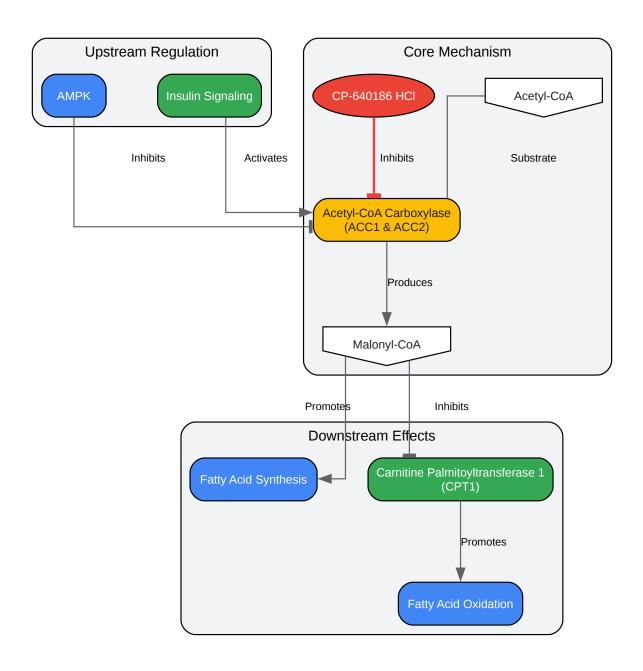
Table 2: Effective Doses (ED50) of CP-640186 in Rats[1][3][4][5]

Pharmacodynamic Effect	Tissue	ED50 (mg/kg)
Malonyl-CoA Lowering	Liver	55
Soleus Muscle	6	
Quadriceps Muscle	15	_
Cardiac Muscle	8	_
Inhibition of Fatty Acid Synthesis	Whole Body	13
Stimulation of Fatty Acid Oxidation	Whole Body	~30

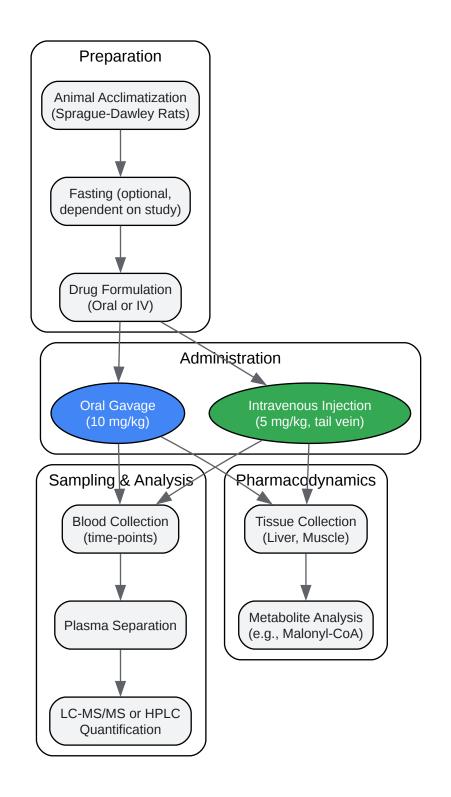
Signaling Pathway

CP-6401t86 exerts its effects by inhibiting Acetyl-CoA Carboxylase (ACC), a critical enzyme in lipid metabolism. The diagram below illustrates the signaling pathway affected by CP-640186.









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- To cite this document: BenchChem. [Application Notes and Protocols for CP-640186 Hydrochloride Administration in Rats]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10774780#animal-dosing-and-administration-of-cp-640186-hydrochloride-in-rats]

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